

Adhesamine: A Technical Guide to its Chemical Properties and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Adhesamine

Cat. No.: B1224519

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Adhesamine is a synthetic, non-peptidic small molecule that has demonstrated significant potential in promoting cell adhesion and growth. It is recognized for its ability to selectively bind to heparan sulfate on the cell surface, thereby facilitating cellular attachment. This document provides a comprehensive overview of the known chemical properties and stability of **Adhesamine**, details relevant experimental protocols, and illustrates its mechanism of action through signaling pathway diagrams.

Chemical Properties

Adhesamine is a diaryldispirotripiperazine derivative. While extensive quantitative data on its physicochemical properties are not widely published, key identifiers and characteristics have been compiled from available databases and supplier information.

Table 1: Chemical and Physical Properties of **Adhesamine**

Property	Value	Source
Molecular Formula	C24H32Cl4N8O2S2	PubChem[1]
Molecular Weight	670.5 g/mol	PubChem[1]
IUPAC Name	4-chloro-6-[12-(6-chloro-5-formyl-2-methylsulfanylpurimidin-4-yl)-3,12-diaza-6,9-diazoniadispiro[5.2.5 ⁹ .2 ⁶]hexadecan-3-yl]-2-methylsulfanylpurimidine-5-carbaldehyde;dichloride	PubChem[1]
CAS Number	462605-73-8	Probechem[2]
Appearance	Solid	Probechem[2]
Solubility	Soluble in DMSO (10 mM)	Probechem

Note: Data such as melting point, boiling point, and pKa are not currently available in public literature.

Stability and Storage

The stability of **Adhesamine** is a critical factor for its application in research and potential therapeutic development. While detailed degradation kinetics are not publicly available, information from suppliers provides guidance on its stability in solution.

Table 2: Stability and Storage Recommendations for **Adhesamine**

Condition	Observation/Recommendation	Source
Solid Powder	Store at -20°C for up to 12 months, or at 4°C for up to 6 months.	Probechem
In Solvent (DMSO)	Store at -80°C for up to 6 months, or at -20°C for up to 6 months.	Probechem
DMSO Solution Warning	Precipitation may occur if the DMSO solution is stored below 4°C or at room temperature for extended periods. Re-dissolving may be difficult. It is recommended to prepare the solution fresh before use.	

Mechanism of Action: The FAK/MAPK Signaling Pathway

Adhesamine promotes cell adhesion by binding to heparan sulfate on the cell surface, which in turn is known to activate intracellular signaling cascades. The primary pathway implicated in **Adhesamine**'s mechanism of action is the Focal Adhesion Kinase (FAK) and Mitogen-Activated Protein Kinase (MAPK) signaling pathway. This pathway is crucial for regulating cell migration, proliferation, differentiation, and survival.

Upon **Adhesamine**-mediated clustering of heparan sulfate proteoglycans, FAK is recruited to the cell membrane and autophosphorylated. This creates a docking site for Src family kinases, leading to the formation of a FAK/Src complex. This complex then phosphorylates downstream targets, ultimately activating the MAPK/ERK cascade, which relays signals to the nucleus to regulate gene expression related to cell adhesion and growth.



[Click to download full resolution via product page](#)

Caption: **Adhesamine**-induced FAK/MAPK signaling pathway.

Experimental Protocols

Cell Adhesion Assay

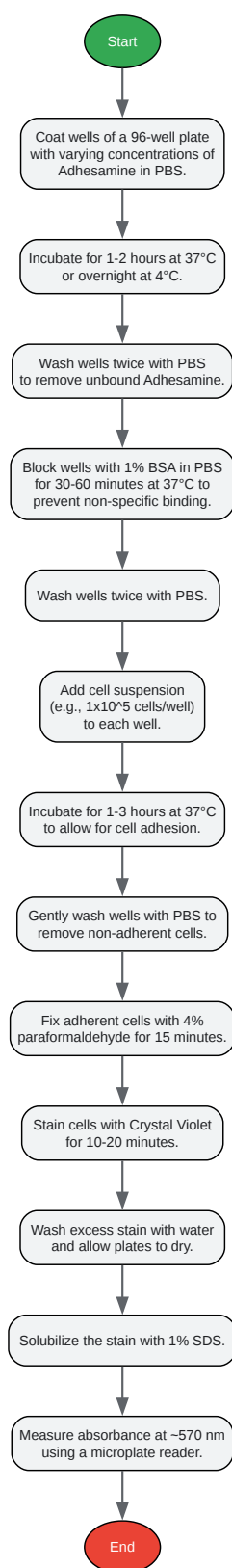
This protocol provides a general framework for quantifying the cell adhesion-promoting effects of **Adhesamine**.

1. Materials:

- 96-well tissue culture plates
- **Adhesamine** solution (in DMSO)
- Cell culture medium (e.g., DMEM or RPMI)
- Bovine Serum Albumin (BSA)
- Cells of interest (e.g., Jurkat, HepG2, or primary neurons)
- Phosphate-Buffered Saline (PBS)
- Fixation solution (e.g., 4% paraformaldehyde in PBS)
- Staining solution (e.g., 0.1% Crystal Violet in 20% methanol)

- Solubilization solution (e.g., 1% SDS in water)
- Microplate reader

2. Plate Coating (Experimental Workflow):



[Click to download full resolution via product page](#)

Caption: Workflow for a typical cell adhesion assay.

3. Procedure:

- Prepare serial dilutions of **Adhesamine** in PBS.
- Coat the wells of a 96-well plate with the **Adhesamine** dilutions and incubate. Include wells with PBS alone as a negative control.
- After incubation, wash the wells to remove any unbound **Adhesamine**.
- Block the wells with a BSA solution to prevent non-specific cell binding.
- Wash the wells again.
- Harvest and resuspend the cells in serum-free medium.
- Add the cell suspension to each well and incubate to allow for adhesion.
- Gently wash the wells to remove non-adherent cells. The number and force of washes can be optimized depending on the cell type.
- Fix the remaining adherent cells.
- Stain the fixed cells with Crystal Violet.
- After washing away the excess stain, solubilize the bound dye.
- Quantify the amount of dye by measuring the absorbance with a microplate reader. The absorbance is directly proportional to the number of adherent cells.

Synthesis of Adhesamine

Detailed protocols for the chemical synthesis of **Adhesamine** are not publicly available and are likely considered proprietary information. The available literature describes it as a synthetic small molecule, and its structure suggests a multi-step organic synthesis process.

Conclusion

Adhesamine is a promising small molecule for applications in cell biology and regenerative medicine due to its ability to promote cell adhesion through the FAK/MAPK signaling pathway.

This guide provides the currently available technical information on its chemical properties and stability. Further research is needed to fully characterize its physicochemical properties and to elucidate its degradation kinetics, which will be crucial for its development as a therapeutic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Adhesamine | C₂₄H₃₂Cl₄N₈O₂S₂ | CID 2828084 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Adhesamine | CAS:462605-73-8 Probechem Biochemicals [probechem.com]
- To cite this document: BenchChem. [Adhesamine: A Technical Guide to its Chemical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1224519#the-chemical-properties-and-stability-of-adhesamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com